

Personal protective equipment for handling 3-(Hydroxymethylphosphinyl)propionic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Hydroxymethylphosphinyl)propionic acid

Cat. No.: B138133

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Essential Safety and Handling Guide for 3-(Hydroxymethylphosphinyl)propionic Acid

Audience: Researchers, scientists, and drug development professionals.




This guide provides immediate, essential safety and logistical information for handling **3-(Hydroxymethylphosphinyl)propionic acid** (CAS No. 15090-23-0), a compound also known as 3-Methylphosphinicopropionic acid. Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

3-(Hydroxymethylphosphinyl)propionic acid is classified with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]

The following table summarizes the required personal protective equipment for handling this substance.

Operation	Required PPE	Image
Handling and Weighing (Solid)	- Safety glasses with side shields or chemical safety goggles- Nitrile gloves- Laboratory coat- N95 dust mask (if generating dust)[2]	
Preparing Solutions	- Chemical safety goggles or a face shield- Nitrile gloves- Laboratory coat- Work in a fume hood to avoid inhalation of any aerosols.	
Spill Cleanup	- Chemical safety goggles and a face shield- Heavy-duty nitrile or butyl rubber gloves- Chemical-resistant coveralls or apron- N95 dust mask or respirator with appropriate cartridge	

Operational and Disposal Plans

Strict adherence to the following step-by-step procedures is mandatory for the safe handling and disposal of **3-(Hydroxymethylphosphinyl)propionic acid**.

Experimental Workflow: Handling and Use

The following diagram outlines the standard procedure for safely handling **3-(Hydroxymethylphosphinyl)propionic acid** in a laboratory setting.

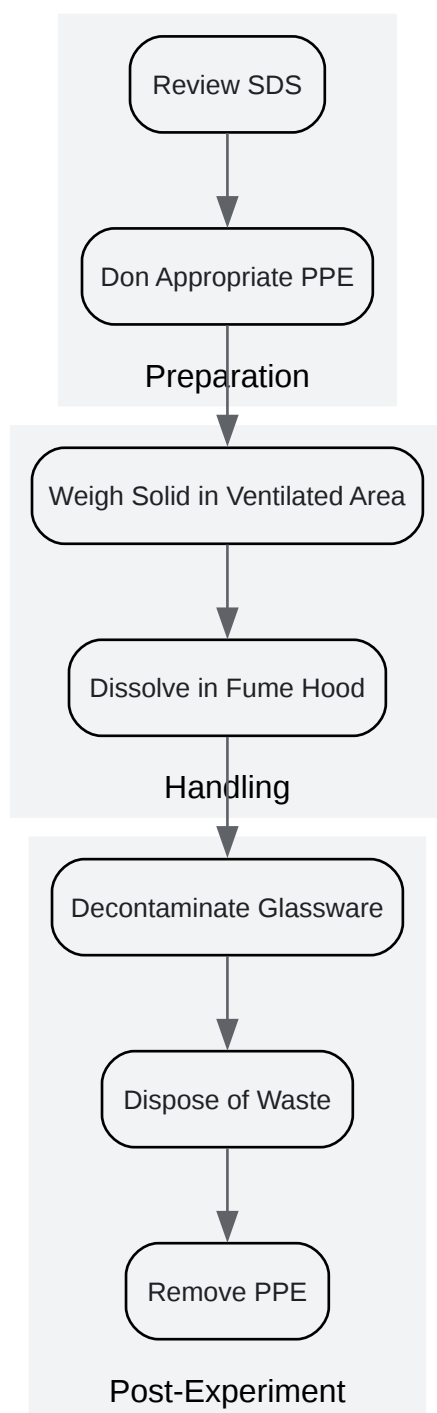


Figure 1. Safe Handling Workflow

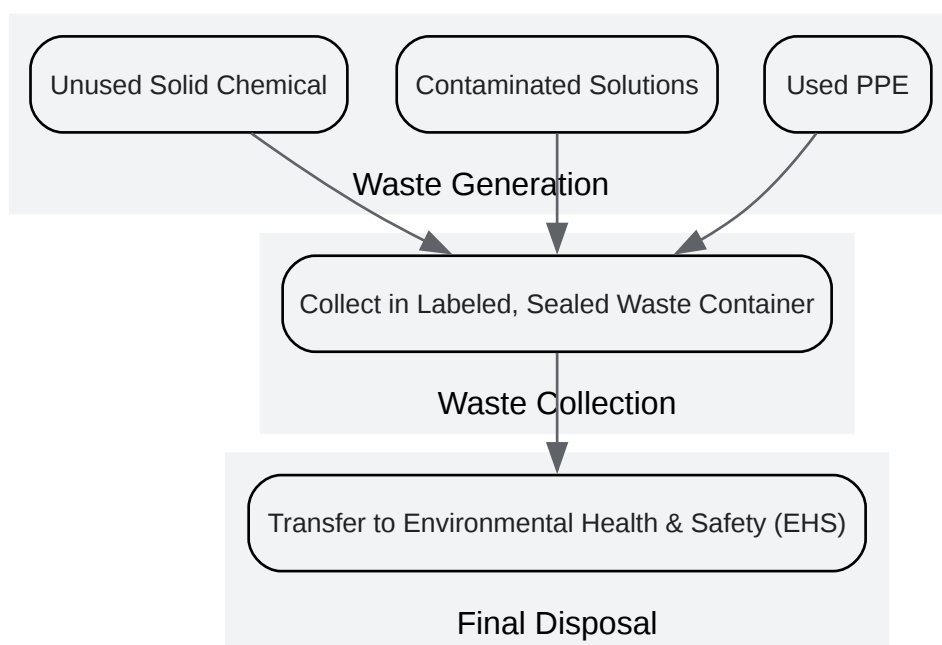


Figure 2. Chemical Waste Disposal Path

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References

- 1. Page loading... [guidechem.com]
- 2. 3-(Methylphosphinico)propionic acid PESTANAL , analytical standard 15090-23-0 [sigmaaldrich.com]
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